Key characteristics of Ethyl 3-hydroxy-4-nitrobenzoate

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Compound of Interest	
Compound Name:	*Ethyl 3-hydroxy-4-nitrobenzoate*
CAS No.:	*717-01-1*
Cat. No.:	*B153321*

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Technical Whitepaper: Ethyl 3-hydroxy-4-nitrobenzoate

Synthesis, Characterization, and Application as a Bifunctional Pharmacophore Scaffold

Executive Summary

Ethyl 3-hydroxy-4-nitrobenzoate (CAS 717-01-1) acts as a critical intermediate in the synthesis of heterocyclic pharmaceutical compounds, particularly 1,4-benzoxazin-3-ones and kinase inhibitors.[1] Its value lies in its bifunctional aromatic core: the ortho-relationship between the hydroxyl (-OH) and nitro ($-NO_2$) groups allows for reductive cyclization, while the ethyl ester (-COOEt) provides a handle for further derivatization or solubility modulation.[1] This guide outlines optimized synthetic routes, structural characterization data, and validated protocols for its application in drug discovery.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

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The compound is an ethyl ester derivative of 3-hydroxy-4-nitrobenzoic acid.[1] Researchers must distinguish it from its isomer, ethyl 4-hydroxy-3-nitrobenzoate, which has significantly different reactivity due to the reversed electronic effects on the phenolic hydroxyl.[1]

Table 1: Physicochemical Specifications

Property	Specification	Notes
IUPAC Name	Ethyl 3-hydroxy-4-nitrobenzoate	
CAS Number	717-01-1	Distinct from acid precursor (619-14-7)
Molecular Formula	$C_9H_9NO_5$	
Molecular Weight	211.17 g/mol	
Appearance	Yellow crystalline solid	Color deepens upon oxidation/light exposure
Melting Point	84–86 °C	Higher than 4-hydroxy isomer (69–71°C)
Solubility	Soluble in DMSO, DMF, EtOAc, DCM	Sparingly soluble in water; hydrolyzes in strong base
pKa (Predicted)	~6.1 (Phenolic OH)	Acidic due to ortho-nitro electron withdrawal

Synthetic Routes & Optimization

Two primary routes exist for synthesis. Route A (Direct Nitration) is atom-economical but suffers from poor regioselectivity.[1] Route B (Esterification) is the "Gold Standard" for high-purity applications in medicinal chemistry.[1]

Route A: Nitration of Ethyl 3-hydroxybenzoate (Not Recommended for High Purity)[1]

- Mechanism: Electrophilic aromatic substitution.[1][2]

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- Challenge: The -OH group directs ortho/para, while the ester directs meta. This conflict leads to a mixture of 2-nitro (47%), 4-nitro (24%), and 6-nitro isomers.[1]
- Outcome: Low yield of the desired 4-nitro isomer and difficult chromatographic separation.[1]

Route B: Esterification of 3-Hydroxy-4-nitrobenzoic Acid (Preferred Protocol)

This route guarantees regiochemical purity by starting with the pre-functionalized acid.[1]

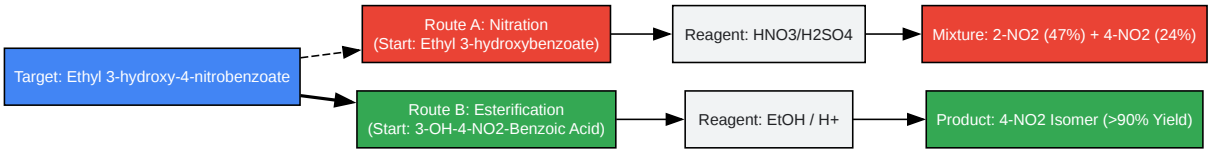
Optimized Protocol: Acid-Catalyzed Esterification

- Reagents: 3-Hydroxy-4-nitrobenzoic acid (1.0 eq), Absolute Ethanol (excess), H_2SO_4 (cat.) or Thionyl Chloride (1.2 eq).[1]
- Workflow:
  - Dissolution: Dissolve 10 g of 3-hydroxy-4-nitrobenzoic acid in 100 mL absolute ethanol.
  - Activation: Add 1.0 mL conc. H_2SO_4 dropwise (or generate HCl in situ via $SOCl_2$ addition at 0°C).[1]
  - Reflux: Heat to reflux (78°C) for 6–8 hours. Monitor via TLC (30% EtOAc/Hexane).[1]
  - Workup: Concentrate solvent to 20% volume. Pour into ice-water (200 mL).
  - Isolation: Filter the yellow precipitate. Wash with cold $NaHCO_3$ (aq) to remove unreacted acid.
  - Purification: Recrystallize from Ethanol/Water (9:1).

Yield: >90% Purity: >98% (HPLC)

Visualization: Synthetic Decision Logic

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Figure 1: Comparison of synthetic strategies. Route B is preferred for pharmaceutical applications due to superior regiocontrol.

Structural Characterization

Accurate identification relies on the distinct shift of the aromatic protons caused by the electron-withdrawing nitro group and the electron-donating hydroxyl group.[1]

Spectroscopic Profile

1. Proton NMR (^{1}H NMR, 400 MHz, DMSO-d_6)

Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
11.40	Broad Singlet	1H	Ar-OH	Chelated slightly by ortho-NO_2 group.
8.0 – 8.20	Doublet (J=8.8 Hz)	1H	H-5	Deshielded by ortho-NO_2.[1]
7.60 – 7.70	Singlet (d)	1H	H-2	Shielded by ortho-OH; meta to NO_2.[1]
7.45 – 7.55	dd (J=8.8, 1.8 Hz)	1H	H-6	Para to OH; ortho to Ester.[1]
4.35	Quartet (J=7.1 Hz)	2H	-OCH_2-CH_3	Characteristic ethyl ester pattern.[1]
1.35	Triplet (J=7.1 Hz)	3H	-OCH_2-CH_3	Methyl terminus of ester.

2. Infrared Spectroscopy (FT-IR)

- 3200–3400 cm^{-1}: O-H stretch (Broad, often shifted due to intramolecular H-bonding).
- 1720–1730 cm^{-1}: C=O stretch (Ester).[3]
- 1520–1540 cm^{-1}: NO_2 asymmetric stretch (Strong diagnostic band).
- 1340–1360 cm^{-1}: NO_2 symmetric stretch.

Pharmaceutical Applications

The core utility of **Ethyl 3-hydroxy-4-nitrobenzoate** is its ability to undergo reductive cyclization.[1] This transforms the acyclic nitro-phenol motif into a bicyclic benzoxazinone or benzoxazole core, a scaffold found in anticoagulants, kinase inhibitors, and antimicrobials.

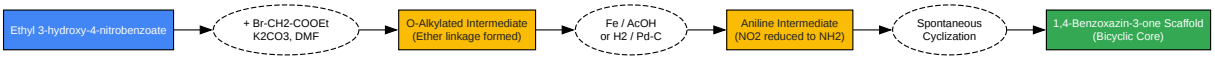
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Key Workflow: Synthesis of 2H-1,4-Benzoxazin-3(4H)-ones

This reaction sequence is widely used in the development of bioactive molecules (e.g., MAGL inhibitors).[1]

- Alkylation: The phenolic -OH is alkylated with an α-halo ester (e.g., ethyl bromoacetate).[1]
- Reductive Cyclization: The nitro group is reduced (Fe/AcOH or H_2/Pd-C). The resulting amine spontaneously attacks the pendant ester introduced in step 1, closing the ring.

Visualization: Reductive Cyclization Pathway



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Figure 2: The "Reductive Cyclization" cascade. This mechanism is the primary driver for the industrial demand of **Ethyl 3-hydroxy-4-nitrobenzoate**.[1]

Handling, Stability & Safety

Stability Profile

- Hydrolysis: The ethyl ester is susceptible to hydrolysis in basic conditions (pH > 9), reverting to the parent acid.
- Light Sensitivity: Nitro-aromatics can darken upon prolonged exposure to UV light.[1] Store in amber glass.
- Thermal: Stable up to melting point; avoid temperatures >150°C due to potential decomposition of the nitro group.[1]

Safety Protocols (GHS)

- Hazards: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).

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- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.
- Disposal: Incineration as organic waste containing nitrogen.[1]

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